

(2S,3S)-2,3-Bis((4-methoxybenzoyl)oxy)succinic acid proper disposal procedures

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Compound of Interest

Compound Name: (2S,3S)-2,3-Bis((4-methoxybenzoyl)oxy)succinic acid

Cat. No.: B070688

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Proper Disposal of (2S,3S)-2,3-Bis((4-methoxybenzoyl)oxy)succinic Acid

For immediate release

This document provides detailed procedural guidance for the safe and compliant disposal of **(2S,3S)-2,3-Bis((4-methoxybenzoyl)oxy)succinic acid** (CAS Number: 191605-10-4), ensuring the safety of laboratory personnel and adherence to regulatory standards. This information is intended for researchers, scientists, and drug development professionals.

Immediate Safety and Hazard Information

(2S,3S)-2,3-Bis((4-methoxybenzoyl)oxy)succinic acid is a white solid that presents moderate hazards.^[1] It is crucial to handle this compound with appropriate personal protective equipment (PPE) in a well-ventilated area.

Hazard Summary:

Hazard Statement	Classification
H315: Causes skin irritation	Skin Irritant (Category 2)
H319: Causes serious eye irritation	Eye Irritant (Category 2)
H335: May cause respiratory irritation	Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation
H302: Harmful if swallowed	Acute Toxicity, Oral (Category 4)
H312: Harmful in contact with skin	Acute Toxicity, Dermal (Category 4)
H332: Harmful if inhaled	Acute Toxicity, Inhalation (Category 4)

Data sourced from multiple safety data sheets for the compound and its stereoisomers.[\[1\]](#)[\[2\]](#)[\[3\]](#)
[\[4\]](#)

Recommended Personal Protective Equipment (PPE):

Equipment	Specification
Eye Protection	Safety glasses or chemical splash goggles. [1] [3] An eye bath should be readily available. [3]
Hand Protection	Protective gloves (e.g., nitrile rubber).
Skin Protection	Protective clothing, lab coat. [1] [3]
Respiratory	Use only in a well-ventilated area or outdoors. [1] [3] If dust is generated, wear a dust respirator or self-contained breathing apparatus in emergencies. [1] [3]

Disposal Procedure

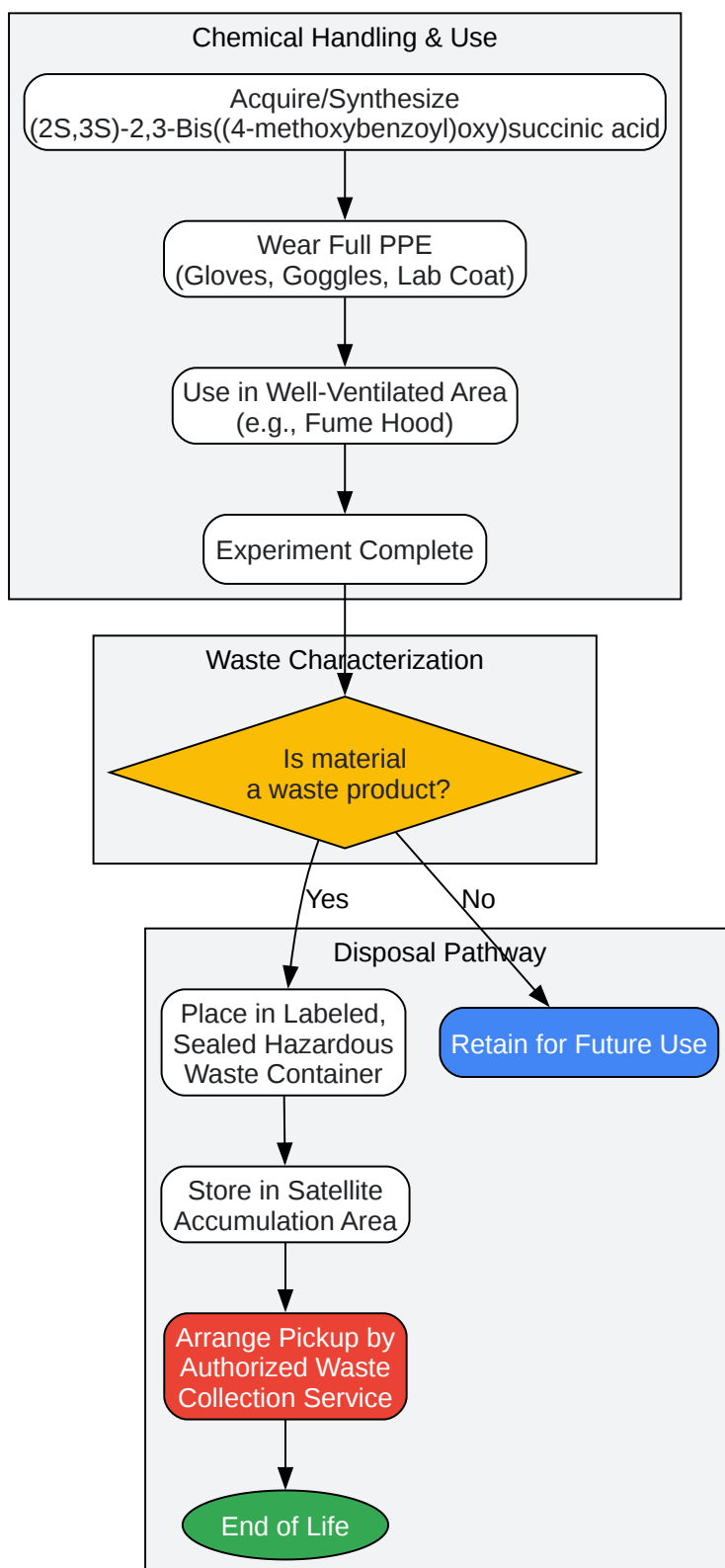
The primary disposal method for **(2S,3S)-2,3-Bis((4-methoxybenzoyl)oxy)succinic acid** is through an authorized hazardous waste collection service.[\[1\]](#) Do not dispose of this chemical down the drain or in regular trash.

Step-by-Step Disposal Protocol:

- Segregation and Storage:
 - Store waste **(2S,3S)-2,3-Bis((4-methoxybenzoyl)oxy)succinic acid** in its original container or a clean, dry, sealable, and clearly labeled container.[\[1\]](#)
 - The container must be labeled with the words "Hazardous Waste," the full chemical name, and associated hazards (e.g., Irritant, Harmful).
 - Store the waste container in a designated satellite accumulation area that is well-ventilated, away from incompatible materials.[\[1\]](#)[\[5\]](#)
- Container Management:
 - Keep the waste container tightly closed when not in use.[\[1\]](#)
 - Ensure the container is in good condition and not leaking.
- Waste Collection:
 - Arrange for pickup by your institution's Environmental Health & Safety (EH&S) department or a licensed hazardous waste disposal contractor.[\[1\]](#)
 - Follow all local, state, and federal regulations for hazardous waste disposal.[\[1\]](#)
- Spill Cleanup:
 - In case of a spill, immediately alert personnel in the area.[\[1\]](#)
 - Wearing appropriate PPE, prevent the spill from entering drains or water courses.[\[1\]](#)
 - For dry spills, use dry clean-up procedures to avoid generating dust.[\[1\]](#) Carefully sweep or vacuum the material and place it into a labeled container for disposal.[\[1\]](#)
 - Wash the spill area with large amounts of water once the solid material has been removed.[\[1\]](#)

Experimental Workflow and Decision Logic

The following diagram outlines the logical workflow for the handling and disposal of **(2S,3S)-2,3-Bis((4-methoxybenzoyl)oxy)succinic acid**.



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Caption: Waste Disposal Workflow for **(2S,3S)-2,3-Bis((4-methoxybenzoyl)oxy)succinic acid**.

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